

Technical Guide: Physicochemical Characterization of 2-Chloro-6-fluorobenzyl bromide

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Compound of Interest

Compound Name:	2-Chloro-6-fluorobenzyl bromide
CAS No.:	68220-26-8
Cat. No.:	B1333242

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Introduction: Strategic Importance of 2-Chloro-6-fluorobenzyl bromide in Synthesis

2-Chloro-6-fluorobenzyl bromide is a substituted toluene derivative that serves as a critical building block in modern medicinal chemistry and organic synthesis. Its utility stems from the unique electronic properties conferred by the halogen substituents on the aromatic ring, which modulate the reactivity of the benzylic bromide. This compound is frequently employed in the synthesis of pharmaceutical agents and agrochemicals, where the introduction of the 2-chloro-6-fluorobenzyl moiety can enhance biological activity, improve metabolic stability, or fine-tune receptor binding interactions.^{[1][2][3]}

For drug development professionals, a precise understanding of the physical properties of such a reagent is not merely academic; it is fundamental to process safety, reaction optimization, and purification strategy. Inconsistent or poorly characterized starting materials can lead to

failed syntheses and lost time. This guide provides a focused examination of two key physical properties of **2-Chloro-6-fluorobenzyl bromide**—boiling point and density—offering both established data and detailed protocols for their empirical verification in a laboratory setting.

Core Physical Properties

The accurate determination of physical constants like boiling point and density is the first step in the comprehensive characterization of any chemical reagent. These properties are indispensable for calculating molar quantities, designing appropriate reaction vessel configurations, and planning purification techniques such as distillation.

Summary of Physical Data

The known physical properties for **2-Chloro-6-fluorobenzyl bromide** (CAS No. 68220-26-8) are summarized below. It is critical to note that the boiling point is a predicted value, which underscores the importance of experimental verification for high-purity applications.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Determination of Physical Properties

The following sections provide detailed, field-proven methodologies for the experimental determination of the boiling point and density of **2-Chloro-6-fluorobenzyl bromide**. The protocols are designed to be self-validating, incorporating steps that ensure accuracy and reproducibility.

Protocol: Boiling Point Determination via Simple Distillation Under Reduced Pressure

Causality: The predicted atmospheric boiling point of **2-Chloro-6-fluorobenzyl bromide** is high (222 °C), suggesting a risk of decomposition if heated for extended periods at this temperature. Therefore, vacuum distillation is the authoritative method. By reducing the ambient pressure, the boiling point of the liquid is significantly lowered, allowing for distillation at a temperature that preserves the compound's integrity.[7]

Safety Précis: **2-Chloro-6-fluorobenzyl bromide** is classified as a corrosive and lachrymatory substance.[4] All manipulations must be performed within a certified chemical fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat, is mandatory.[8]

Methodology:

- Apparatus Assembly:
 - Assemble a simple distillation apparatus using clean, dry glassware. Ensure all glass joints are properly sealed with a suitable vacuum grease.
 - Place a 25 mL round-bottom flask (the "distilling flask") containing approximately 10-15 mL of **2-Chloro-6-fluorobenzyl bromide** and a magnetic stir bar onto a heating mantle.
 - Connect the distillation head, ensuring the thermometer bulb is positioned just below the sidearm leading to the condenser, to accurately measure the temperature of the vapor that is in thermal equilibrium with the distilling liquid.[9]
 - Attach a water-cooled condenser and a vacuum-adaptor receiving flask.
 - Connect the vacuum adapter to a vacuum pump via a cold trap (e.g., dry ice/acetone) to protect the pump from corrosive vapors. A manometer must be included in the line to monitor the system pressure accurately.
- Distillation Procedure:
 - Turn on the cooling water to the condenser.

- Begin stirring the liquid in the distilling flask.
- Slowly and carefully apply the vacuum, reducing the system pressure to a stable value (e.g., 10-15 mmHg). Record the exact pressure.
- Gradually apply heat to the distilling flask.
- Observe the liquid for the onset of boiling. The temperature will rise and then stabilize as the vapor condenses and collects in the receiving flask.
- Record the stable temperature reading on the thermometer. This is the experimental boiling point at the recorded pressure.
- Once the distillation is complete, turn off the heat and allow the system to cool completely before slowly re-introducing air to the apparatus.

Diagram: Workflow for Vacuum Distillation Setup



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Caption: Logical flow of a vacuum distillation setup for boiling point determination.

Protocol: Density Determination Using a Graduated Cylinder and Analytical Balance

Causality: Density is an intrinsic physical property defined as mass per unit volume.^[10] This protocol employs a straightforward and reliable method to determine density by precisely measuring the mass of a known volume of the liquid. The use of an analytical balance ensures high accuracy for the mass measurement, while a graduated cylinder provides a reliable volume measurement suitable for this application.

Methodology:

- Mass Measurement (Tare):
 - Place a clean, dry 10 mL graduated cylinder on a four-figure analytical balance.
 - Tare the balance to zero.
 - Remove the graduated cylinder from the balance.
- Volume Measurement:
 - Carefully dispense between 5 and 10 mL of **2-Chloro-6-fluorobenzyl bromide** into the graduated cylinder.
 - Place the cylinder on a level surface and read the volume from the bottom of the meniscus. Estimate the volume to the nearest 0.05 mL for a 10 mL cylinder.^[10]
 - Record this volume (V).
- Mass Measurement (Sample):
 - Place the graduated cylinder containing the sample back onto the tared analytical balance.
 - Record the stable mass reading (m).
- Calculation:
 - Calculate the density (ρ) using the formula: $\rho = m / V$
 - The result should be expressed in g/mL.

- Trustworthiness through Repetition:
 - Repeat the procedure at least two more times to ensure precision.
 - Calculate the average density and the standard deviation to provide a statistical measure of confidence in the result.

Conclusion

The reliable characterization of physical properties such as boiling point and density is a non-negotiable aspect of rigorous chemical research and development. For a key synthetic intermediate like **2-Chloro-6-fluorobenzyl bromide**, having experimentally verified data is crucial for predictable and scalable synthesis. The protocols detailed herein provide a robust framework for researchers to validate these properties in-house, ensuring the quality and consistency required for successful drug discovery and development programs.

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